

CAS number for 2'-Deoxy-5-iodocytidine 5'-(tetrahydrogen triphosphate)

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Compound of Interest

Compound Name: 2'-Deoxy-5-iodocytidine 5'-(tetrahydrogen triphosphate)

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An In-depth Technical Guide to **2'-Deoxy-5-iodocytidine 5'-(tetrahydrogen triphosphate)**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2'-Deoxy-5-iodocytidine 5'-(tetrahydrogen triphosphate), also known as 5-iodo-2'-deoxycytidine triphosphate (5-Iodo-dCTP), is a modified pyrimidine nucleotide. As an analogue of deoxycytidine triphosphate (dCTP), it serves as a valuable tool in various biochemical and molecular biology applications. Its iodine substitution on the cytidine base allows for its use in structural studies of DNA, as a photo-crosslinking agent, and as a component in the development of therapeutic agents. This guide provides a comprehensive overview of its chemical properties, synthesis, and relevant experimental protocols and metabolic pathways.

Chemical and Physical Properties

The fundamental properties of **2'-Deoxy-5-iodocytidine 5'-(tetrahydrogen triphosphate)** are summarized below. This data is crucial for its handling, storage, and application in experimental settings.

Property	Value
CAS Number	31747-59-8[1][2]
Molecular Formula	C ₉ H ₁₅ IN ₃ O ₁₃ P ₃ [1]
Molecular Weight	593.05 g/mol [1]
IUPAC Name	[[[(2R,3S,5R)-5-(4-amino-5-iodo-2-oxopyrimidin-1-yl)-3-hydroxyoxolan-2-yl]methoxy-hydroxyphosphoryl] phosphono hydrogen phosphate[1]
Synonyms	5-Iodo-dCTP, 5-iododeoxycytidine triphosphate, IdCTP[1]
Storage Temperature	-20°C[2]

Predicted Mass Spectrometry Data

The following table presents the predicted mass-to-charge ratios (m/z) and collision cross-section (CCS) values, which are useful for mass spectrometry-based identification.

Adduct	Predicted m/z	Predicted CCS (Å ²)
[M+H] ⁺	593.89348	204.4
[M+Na] ⁺	615.87542	208.6
[M-H] ⁻	591.87892	201.4
[M+NH ₄] ⁺	610.92002	204.3
[M+K] ⁺	631.84936	203.2
[M+H-H ₂ O] ⁺	575.88346	191.2
[M+HCOO] ⁻	637.88440	207.0

(Data sourced from PubChem CID 65386)

Experimental Protocols

Chemical Synthesis: One-Pot, Three-Step Method

A general and efficient method for the chemical synthesis of 2'-deoxynucleoside-5'-O-triphosphates (dNTPs), starting from the corresponding nucleoside (2'-Deoxy-5-iodocytidine), can be employed.[3] This "one-pot, three-step" strategy generally yields good results (65-70%) for both purine and pyrimidine deoxynucleotides.[3]

Methodology:

- **Monophosphorylation:** The starting nucleoside, 2'-Deoxy-5-iodocytidine, is first monophosphorylated at the 5'-hydroxyl group.
- **Reaction with Pyrophosphate:** The resulting 5'-monophosphate is then reacted with tributylammonium pyrophosphate. This step forms a cyclic intermediate.
- **Hydrolysis:** The cyclic intermediate is subsequently hydrolyzed to yield the final product, **2'-Deoxy-5-iodocytidine 5'-(tetrahydrogen triphosphate)**.

The final product is typically isolated as a sodium salt.

Purification and Analysis: Reversed-Phase Ion-Pair HPLC

High-performance liquid chromatography (HPLC) is a standard method for the purification and quantification of nucleotides. A reversed-phase ion-pair HPLC method can be utilized for the simultaneous determination of ribonucleoside triphosphates and their deoxyribonucleoside triphosphate counterparts from cell extracts.

Methodology:

- **Sample Preparation:** Nucleotides can be extracted from cells using a 6% trichloroacetic acid solution, followed by neutralization with 5 M K_2CO_3 prior to injection.
- **Stationary Phase:** A C18 column (e.g., Symmetry C18, 3.5 μ m, 150x4.6 mm) is suitable for separation.

- Mobile Phase: A gradient elution using two solvents is typically employed.
 - Solvent A: 10 mM tetrabutylammonium hydroxide, 10 mM KH_2PO_4 , and 0.25% MeOH, adjusted to pH 6.9.
 - Solvent B: 5.6 mM tetrabutylammonium hydroxide, 50 mM KH_2PO_4 , and 30% MeOH, adjusted to pH 7.0.
- Elution Program: A stepwise gradient from a higher proportion of Solvent A to a higher proportion of Solvent B allows for the separation of various nucleotides.
- Detection: UV detection at 254 nm is standard for nucleotides.

Metabolic and Biochemical Pathways

Intracellular Metabolism of 5-Iododeoxycytidine

5-Iododeoxycytidine can be metabolized within the cell through several enzymatic steps to become biologically active or to be catabolized. The primary pathway involves phosphorylation to its triphosphate form, which can then be incorporated into DNA.

Caption: Intracellular activation pathway of 5-Iododeoxycytidine.

Experimental Workflow: Incorporation into DNA

As an analogue of dCTP, 5-Iodo-dCTP can be utilized by DNA polymerases as a substrate for the synthesis of new DNA strands. This process is fundamental to its application in various molecular biology techniques and its mechanism of action as a potential therapeutic agent.

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